

safe handling and storage procedures for 13-Bromo-1-tridecanol

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Compound of Interest

Compound Name: **13-Bromo-1-tridecanol**

Cat. No.: **B047752**

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Application Notes and Protocols for 13-Bromo-1-tridecanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **13-Bromo-1-tridecanol** (CAS No. 116754-58-6). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical Identification and Properties

Property	Value
Chemical Name	13-Bromo-1-tridecanol
CAS Number	116754-58-6
Molecular Formula	C ₁₃ H ₂₇ BrO ^[1]
Molecular Weight	279.26 g/mol ^[1]
Physical Form	Solid
Storage Temperature	2-8°C

Hazard Identification and Safety Data

13-Bromo-1-tridecanol is classified as a hazardous substance. The primary hazards are:

- Skin Irritation: Causes skin irritation.[2]
- Eye Irritation: Causes serious eye irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

Quantitative Toxicity Data:

Specific quantitative toxicity data, such as LD50 values and Permissible Exposure Limits (PELs), for **13-Bromo-1-tridecanol** are not readily available in public databases.[3] In the absence of this data, it is imperative to handle this chemical with a high degree of caution and to minimize all potential exposures.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **13-Bromo-1-tridecanol**:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for integrity before each use.
Eye Protection	Safety glasses with side-shields or chemical safety goggles.
Skin and Body Protection	A standard laboratory coat. Ensure it is fully buttoned.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.

Safe Handling Protocols

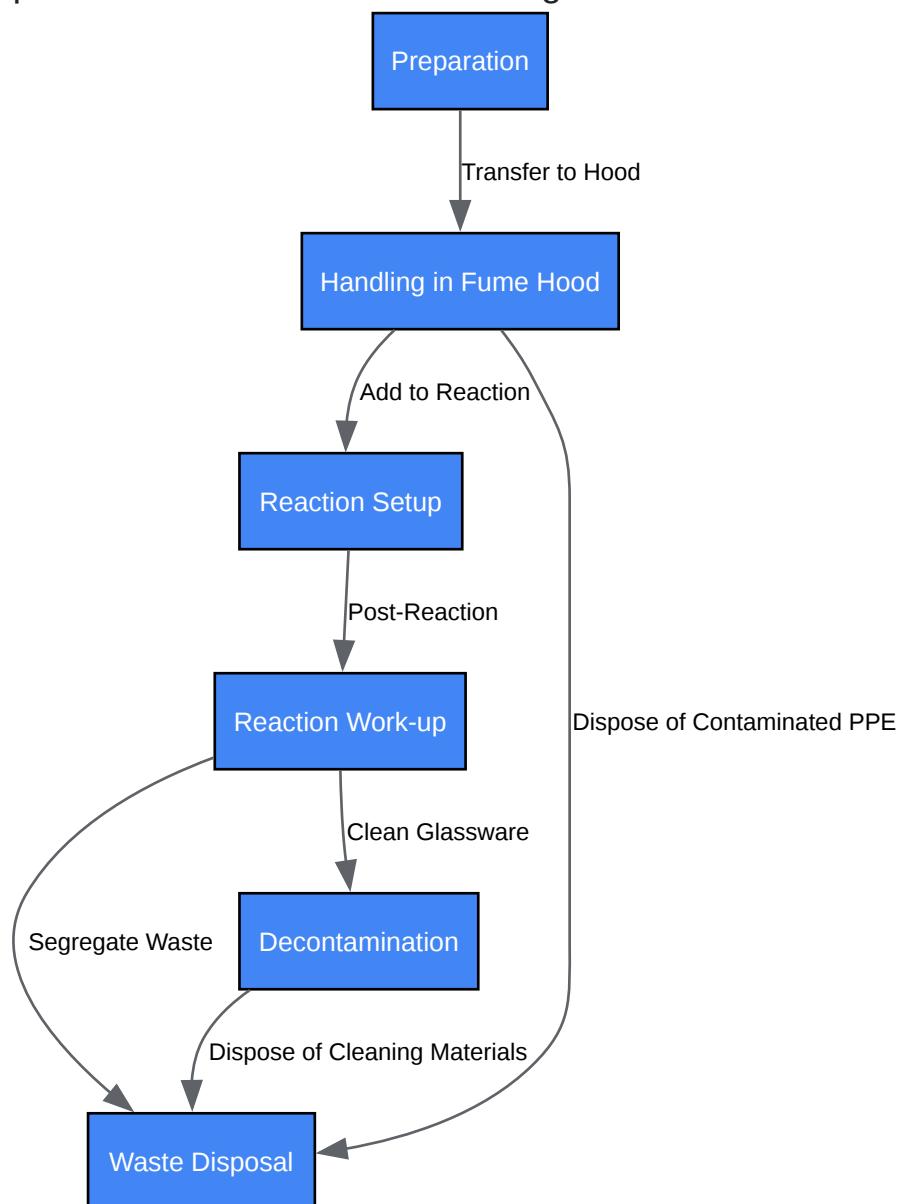
4.1. General Handling

- Work Area: All handling of **13-Bromo-1-tridecanol** should be conducted in a well-ventilated laboratory, preferably inside a certified chemical fume hood.

- Avoid Contact: Avoid all direct contact with the skin, eyes, and clothing. Do not breathe dust or vapors.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- Weighing: If weighing the solid, do so in a manner that minimizes dust generation. A weighing boat or enclosed balance is recommended.

4.2. Experimental Workflow Diagram

Experimental Workflow for Handling 13-Bromo-1-tridecanol



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Caption: A logical workflow for experiments involving **13-Bromo-1-tridecanol**.

Storage Procedures

5.1. Storage Conditions

- Container: Store in the original, tightly sealed container.
- Temperature: Maintain the storage temperature between 2°C and 8°C in a designated refrigerator or cold room.
- Location: Store in a dry, well-ventilated area away from incompatible materials.
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.

5.2. Incompatibility

While specific incompatibility data for **13-Bromo-1-tridecanol** is limited, based on its chemical structure (an alkyl bromide and a primary alcohol), it should be stored separately from:

- Strong Oxidizing Agents: May react exothermically.
- Strong Bases: Can lead to dehydrohalogenation.
- Reactive Metals: (e.g., sodium, potassium, magnesium) can react with the alkyl bromide.

Emergency Procedures

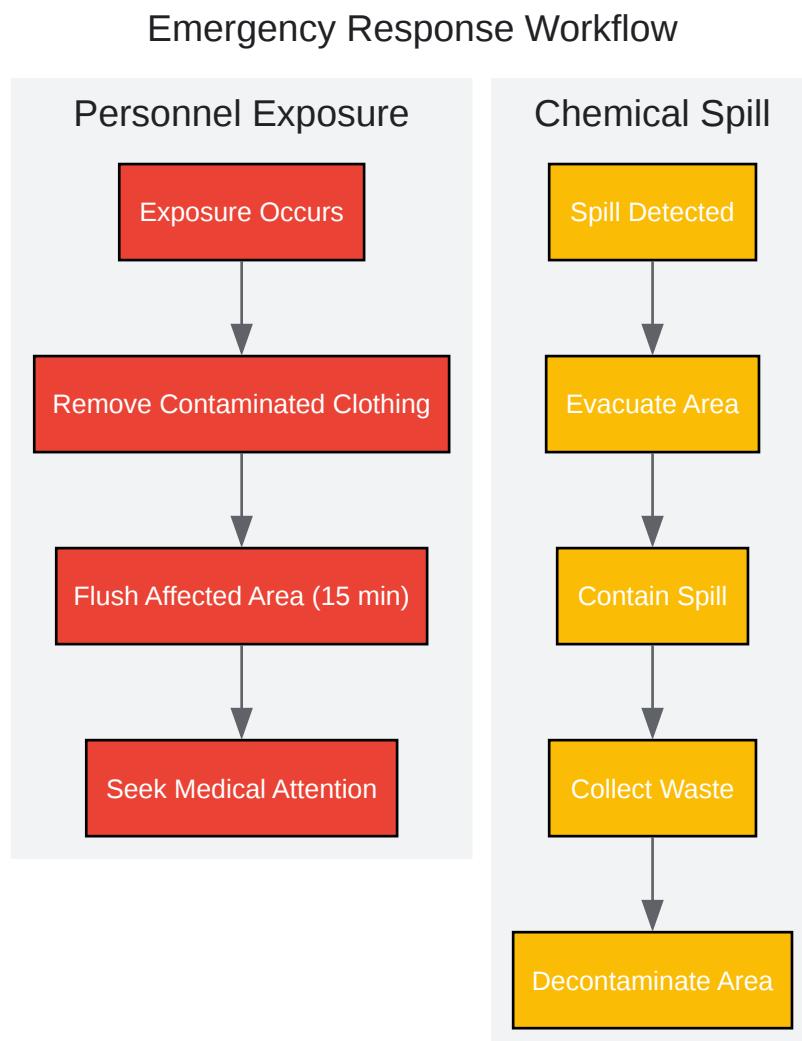
6.1. First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][5]
Skin Contact	Remove contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[4][5]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

6.2. Spill Response

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite).
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable decontaminating agent, followed by soap and water.
- Report: Report all spills to the appropriate environmental health and safety personnel.

6.3. Emergency Response Workflow Diagram

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Caption: Workflow for responding to personnel exposure or a chemical spill.

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